

Application Notes and Protocols for Flow Cytometry Analysis of Apoptosis with ThioLox

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Compound of Interest

Compound Name: ThioLox

Cat. No.: B2462469

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Introduction

Apoptosis, or programmed cell death, is a critical process in development and tissue homeostasis. Dysregulation of apoptosis is implicated in numerous diseases, including cancer and neurodegenerative disorders. A key event in certain apoptotic pathways, particularly ferroptosis, is the overwhelming of the cell's antioxidant defenses, leading to lipid peroxidation. The thioredoxin (Trx) system is a primary defense against oxidative stress, and its compromise can initiate apoptotic signaling.^{[1][2]}

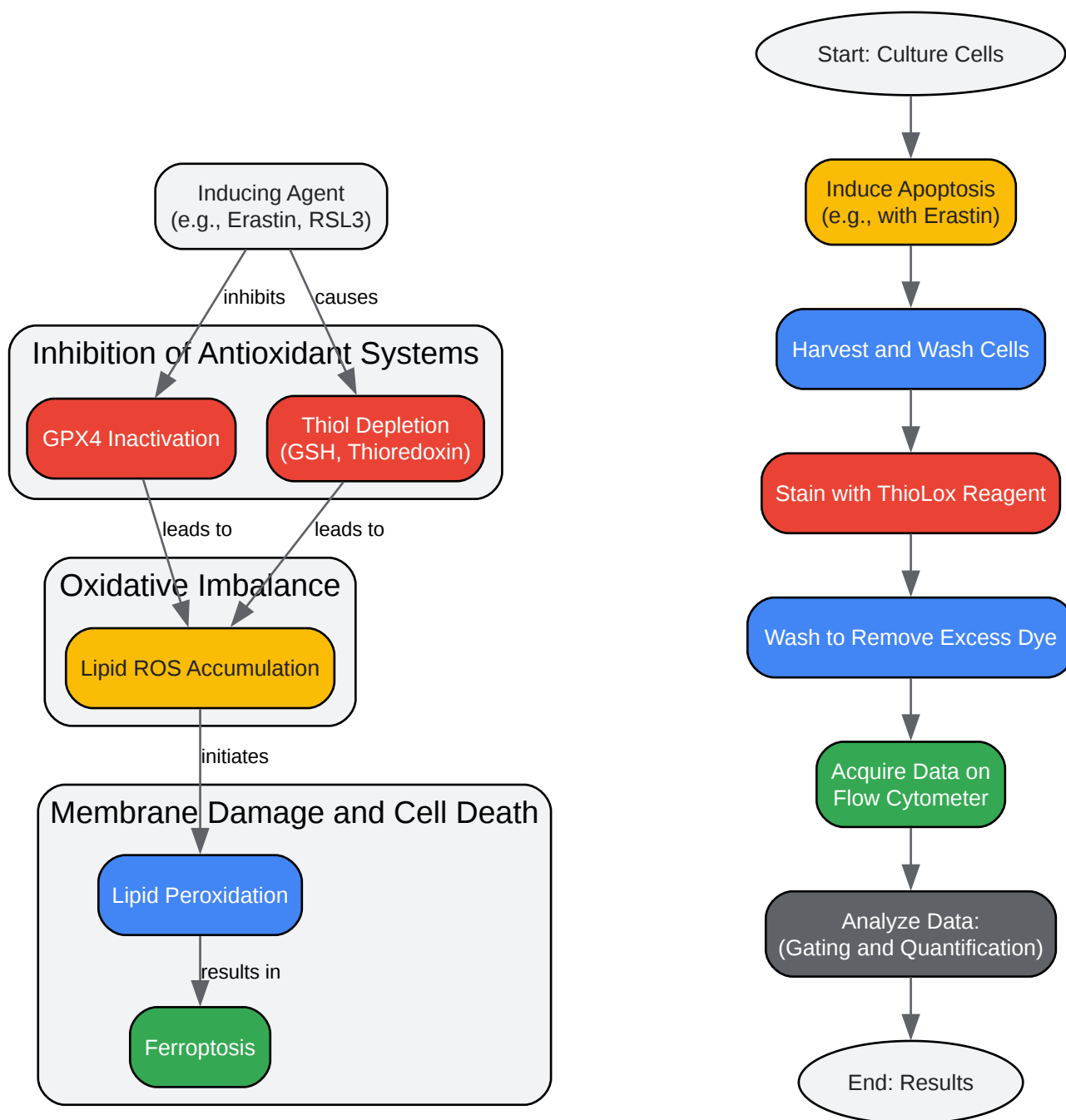
ThioLox is a fluorescent probe designed for the detection of lipid peroxidation by flow cytometry, providing a quantitative measure of oxidative stress-induced apoptosis, with a particular focus on ferroptosis. Ferroptosis is a regulated form of cell death driven by iron-dependent lipid peroxidation.^[3] This application note provides a detailed protocol for the use of a **ThioLox**-like reagent, such as C11-BODIPY(581/591), to analyze apoptosis and presents representative data and analysis strategies.

Mechanism of Action

The cellular redox state is tightly regulated, with thiol-containing molecules like glutathione and thioredoxin playing a crucial role in neutralizing reactive oxygen species (ROS).^[4] In certain

apoptotic pathways, such as ferroptosis, the inhibition or depletion of these antioxidant systems leads to an accumulation of ROS.[1] This, in turn, triggers the peroxidation of lipids within cellular membranes, a key execution step of ferroptosis.[5] **ThioLox** reagents are lipophilic probes that intercalate into cellular membranes and exhibit a fluorescent shift upon oxidation by lipid peroxides, allowing for the ratiometric detection of this critical apoptotic event.

Signaling Pathway: Thiol Oxidation and Ferroptosis



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